

Application Notes and Protocols for 25B-NBOH Hydrochloride in Animal Research

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Compound of Interest

Compound Name: 25B-NBOH hydrochloride

Cat. No.: B10764816

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Introduction

25B-NBOH (2-{[2-(4-bromo-2,5-dimethoxyphenyl)ethylamino]methyl}phenol) is a potent and selective agonist for the serotonin 5-HT_{2A} receptor.^{[1][2]} As a derivative of the phenethylamine hallucinogen 2C-B, it is a compound of significant interest in neuropharmacological research for its potential to elucidate the roles of the 5-HT_{2A} receptor in various physiological and pathological processes. These application notes provide detailed protocols for the preparation and administration of **25B-NBOH hydrochloride** in common animal models, summarize key quantitative data from preclinical studies, and illustrate the primary signaling pathway associated with its mechanism of action.

Data Presentation

Quantitative Data on 25B-NBOH Hydrochloride and Analogs in Rodent Models

The following tables summarize key in vivo data for **25B-NBOH hydrochloride** and its close structural analogs. It is important to note that comprehensive pharmacokinetic data for **25B-NBOH hydrochloride** is limited in publicly available literature. Therefore, data from closely related compounds are included for reference and should be interpreted with caution.

Compound	Animal Model	Administration Route	Dose Range (mg/kg)	Observed Effects	Reference
25B-NBOH	Mice	Not Specified	Not Specified	Decreased locomotor activity.	[3]
25B-NBOH	Rats (DOM-trained)	Not Specified	Not Specified	Full substitution for DOM, indicating similar subjective effects.	[3]
25CN-NBOH	Mice	Intraperitoneal (i.p.)	1.0 - 3.0	Elicited head-twitch response (HTR), a behavioral proxy for hallucinogenic effects.	[4]
25CN-NBOH	Mice	Subcutaneous (s.c.)	3.0	Rapidly penetrates the blood-brain barrier.	[5]
25H-NBOMe	Mice	Intraperitoneal (i.p.)	0.1 - 0.5	Increased locomotor activity and induced conditioned place preference (CPP).	[1]
25H-NBOH	Rats	Intraperitoneal (i.p.)	0.1 - 3.0	Induced antidepressant effects.	[6]

nt-like effects
in the forced
swim test.

No specific pharmacokinetic data (Cmax, Tmax, Half-life, Bioavailability) for **25B-NBOH hydrochloride** via intravenous, intraperitoneal, or subcutaneous routes in rodents could be identified in the reviewed literature.

Pharmacokinetic Data of 25B-NBOH Analogs (for reference):

Compound	Animal Model	Administration Route	Dose (mg/kg)	Tmax (plasma)	Cmax (plasma)	Tmax (brain)	Cmax (brain)	Reference
2C-B-Fly-NBOMe	Rat	Subcutaneous (s.c.)	1.0	30 min	28 ng/mL	60 min	171 ng/g	[7][8]
25CN-NBOH	Rat	Not Specified	Not Specified	~15 min (brain)	Not Specified	Not Specified	Not Specified	[3]

Note: The provided pharmacokinetic data for analogs should be used as a preliminary guide only. It is highly recommended that researchers conduct pilot pharmacokinetic studies for **25B-NBOH hydrochloride** to determine its specific profile for their experimental conditions.

Experimental Protocols

Preparation of 25B-NBOH Hydrochloride Solution for Injection

Materials:

- **25B-NBOH hydrochloride** powder
- Sterile isotonic saline (0.9% NaCl)

- Sterile vehicle (if required, e.g., saline with a small percentage of a solubilizing agent like Tween 80)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Sterile filters (0.22 μm)
- Sterile syringes and needles

Protocol:

- Calculate the required amount: Determine the total amount of **25B-NBOH hydrochloride** needed based on the desired final concentration and volume.
- Weigh the compound: Accurately weigh the **25B-NBOH hydrochloride** powder in a sterile microcentrifuge tube or vial.
- Add the vehicle: Add the appropriate volume of sterile isotonic saline to the tube. If solubility is an issue, a vehicle containing a low concentration of a surfactant like Tween 20 may be used, as has been documented for related compounds.^[7]
- Dissolve the compound: Vortex the solution vigorously until the powder is completely dissolved. If necessary, use a sonicator for a short period to aid dissolution.
- Sterile filter: Draw the solution into a sterile syringe and pass it through a 0.22 μm sterile filter into a new sterile vial. This step is crucial to ensure the sterility of the final injection solution.
- Storage: Store the prepared solution at -20°C for long-term storage. Stability at this temperature is reported to be at least 3 years.^[3] For short-term use, the solution can be stored at $2-8^{\circ}\text{C}$. Avoid repeated freeze-thaw cycles.

Intraperitoneal (i.p.) Injection Protocol for Mice

Materials:

- Prepared **25B-NBOH hydrochloride** solution
- Sterile syringes (1 mL) with a 25-27G needle
- Mouse restraint device (optional)
- 70% ethanol

Protocol:

- **Animal Restraint:** Gently restrain the mouse, ensuring a firm but not restrictive grip. The abdomen should be accessible.
- **Locate Injection Site:** Identify the lower right or left quadrant of the abdomen. Avoid the midline to prevent injection into the bladder or cecum.
- **Injection:** Insert the needle at a 15-20 degree angle into the peritoneal cavity. The needle should penetrate the skin and the abdominal wall.
- **Aspirate:** Gently pull back the plunger to ensure that no blood or urine is drawn into the syringe, which would indicate improper needle placement.
- **Inject:** Slowly and steadily inject the calculated volume of the **25B-NBOH hydrochloride** solution. The maximum recommended injection volume for a mouse is 10 mL/kg.
- **Withdraw Needle:** Carefully withdraw the needle and return the mouse to its cage.
- **Monitor:** Observe the animal for any signs of distress or adverse reactions following the injection.

Intravenous (i.v.) Tail Vein Injection Protocol for Rats

Materials:

- Prepared **25B-NBOH hydrochloride** solution
- Sterile syringes (1 mL) with a 27-30G needle
- Rat restraint device

- Heat lamp or warming pad
- 70% ethanol

Protocol:

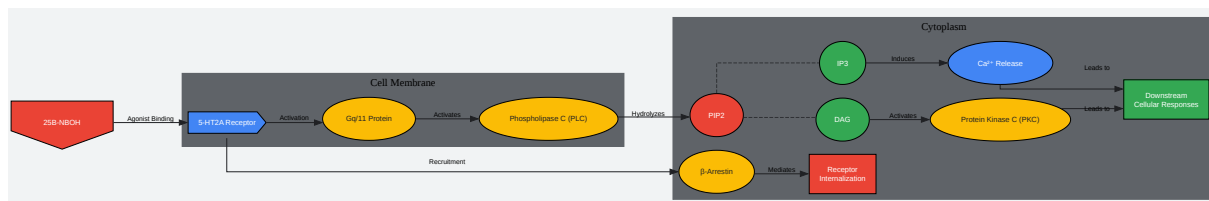
- **Animal Preparation:** Place the rat in a restraint device, allowing access to the tail.
- **Vein Dilation:** Warm the tail using a heat lamp or warming pad to dilate the lateral tail veins, making them more visible and easier to access.
- **Prepare Injection Site:** Clean the tail with 70% ethanol.
- **Locate Vein:** Identify one of the lateral tail veins.
- **Injection:** With the bevel of the needle facing up, insert the needle into the vein at a shallow angle. A successful insertion may be indicated by a small flash of blood in the needle hub.
- **Inject:** Slowly administer the **25B-NBOH hydrochloride** solution. If swelling occurs at the injection site, the needle is not in the vein and should be withdrawn. The maximum recommended bolus injection volume for a rat is 5 ml/kg.
- **Withdraw Needle and Apply Pressure:** After injection, withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad to prevent bleeding.
- **Monitor:** Return the rat to its cage and monitor for any adverse effects.

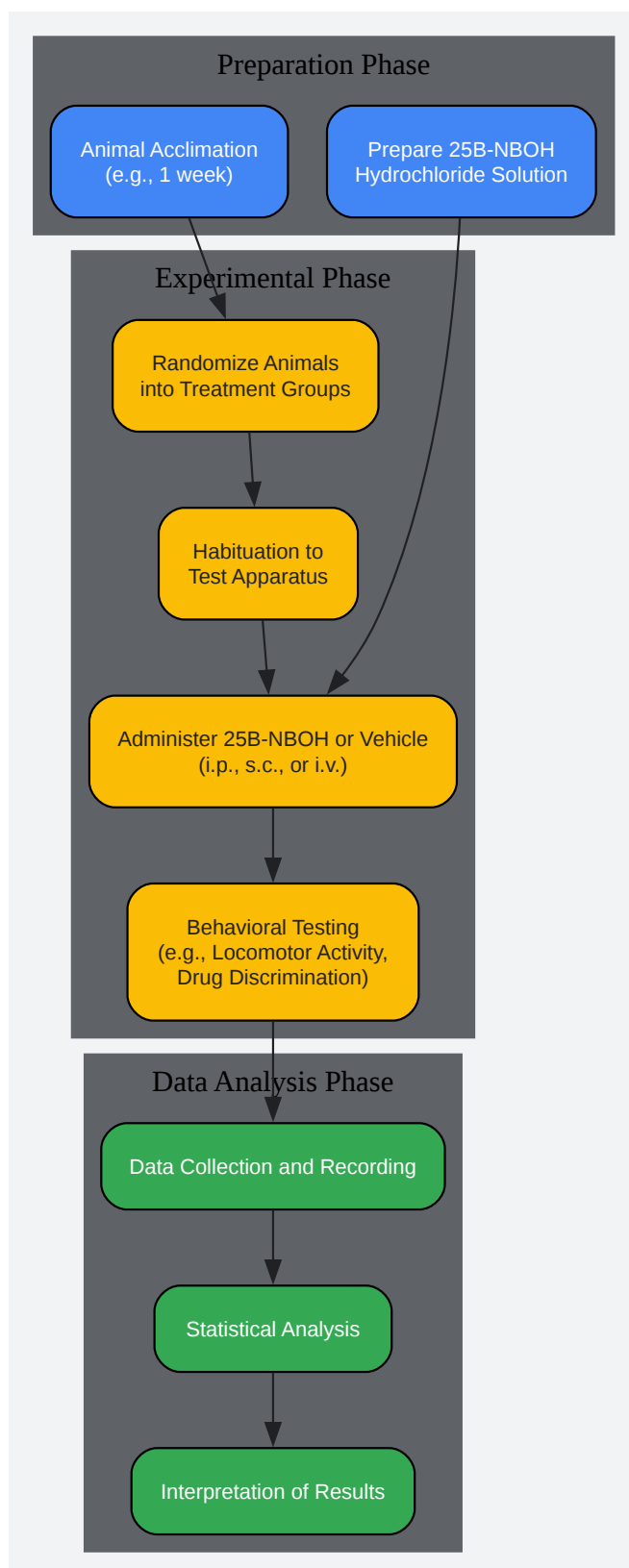
Mandatory Visualizations

Signaling Pathway of 25B-NBOH at the 5-HT_{2A} Receptor

25B-NBOH is a potent agonist at the 5-HT_{2A} receptor, a G-protein coupled receptor (GPCR).

[1] Its primary mechanism of action involves the activation of the Gq/11 signaling cascade, leading to the production of second messengers and downstream cellular responses.





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